

# Application of 14-Deoxyposterone in Cancer Cell Line Studies: Information Not Available

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## Compound of Interest

Compound Name: 14-Deoxyposterone

Cat. No.: B15601137

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Following a comprehensive search of scientific literature and research databases, there is currently no available information on the application of **14-Deoxyposterone** in cancer cell line studies. Searches for direct studies, its mechanism of action in cancer, or its potential interaction with relevant cellular targets like the Progesterone Receptor Membrane Component 1 (PGRMC1) did not yield any specific results.

The initial hypothesis that **14-Deoxyposterone**, as a steroidal compound, might interact with PGRMC1—a receptor implicated in various cancers—could not be substantiated with existing research. While extensive information is available on the role of PGRMC1 in cancer biology, including its signaling pathways and involvement in apoptosis and cell proliferation, no studies have been identified that investigate **14-Deoxyposterone** in this or any other context related to cancer.

Consequently, it is not possible to provide the requested detailed Application Notes and Protocols, including quantitative data, experimental methodologies, and signaling pathway diagrams, for the use of **14-Deoxyposterone** in cancer cell line research. The foundational scientific data required to generate such a document does not appear to exist in the public domain at this time.

Researchers, scientists, and drug development professionals interested in the potential anticancer effects of novel steroid compounds may consider initiating preliminary in vitro studies to explore the activity of **14-Deoxyposterone** on various cancer cell lines. Such

research would be necessary to generate the foundational data required for the development of detailed protocols and to understand its potential mechanisms of action.

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